

Essential Safety and Operational Guide for 2,4,5-Trimethylaniline

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Compound of Interest

Compound Name: 2,4,5-Trimethylaniline

Cat. No.: B089559

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This guide provides critical safety protocols and logistical information for the handling and disposal of **2,4,5-Trimethylaniline**, tailored for research, scientific, and drug development professionals. Adherence to these procedures is vital for ensuring laboratory safety and minimizing exposure risks.

Chemical Identifier:

- Name: **2,4,5-Trimethylaniline**
- Synonyms: Pseudocumidine, Psi-cumidine
- CAS Number: 137-17-7

Emergency Overview: **2,4,5-Trimethylaniline** is a toxic substance that poses significant health risks. It is harmful if swallowed, inhaled, or absorbed through the skin and is suspected of causing cancer.^{[1][2][3]} It can also cause irritation to the eyes, skin, and respiratory system.^[2] This compound is toxic to aquatic life with long-lasting effects.^{[1][3][4]} In the event of a fire, it may emit toxic fumes of nitrogen oxides.^[4]

Hazard and Safety Data

The following table summarizes key quantitative data for **2,4,5-Trimethylaniline**.

Property	Value
Molecular Formula	C ₉ H ₁₃ N
Molecular Weight	135.21 g/mol [4][5]
Appearance	White crystals or beige powder.[4]
Boiling Point	234-235 °C (453-455 °F) at 760 mmHg.[4]
Melting Point	68 °C (154 °F).[4]
Solubility	Less than 0.1 mg/mL at 23 °C (73 °F).[4]
GHS Hazard Statements	H301: Toxic if swallowed.[3][4] H311: Toxic in contact with skin.[3][4] H331: Toxic if inhaled.[3][4] H350: May cause cancer.[1][3][4] H411: Toxic to aquatic life with long lasting effects.[1][3][4]

Personal Protective Equipment (PPE)

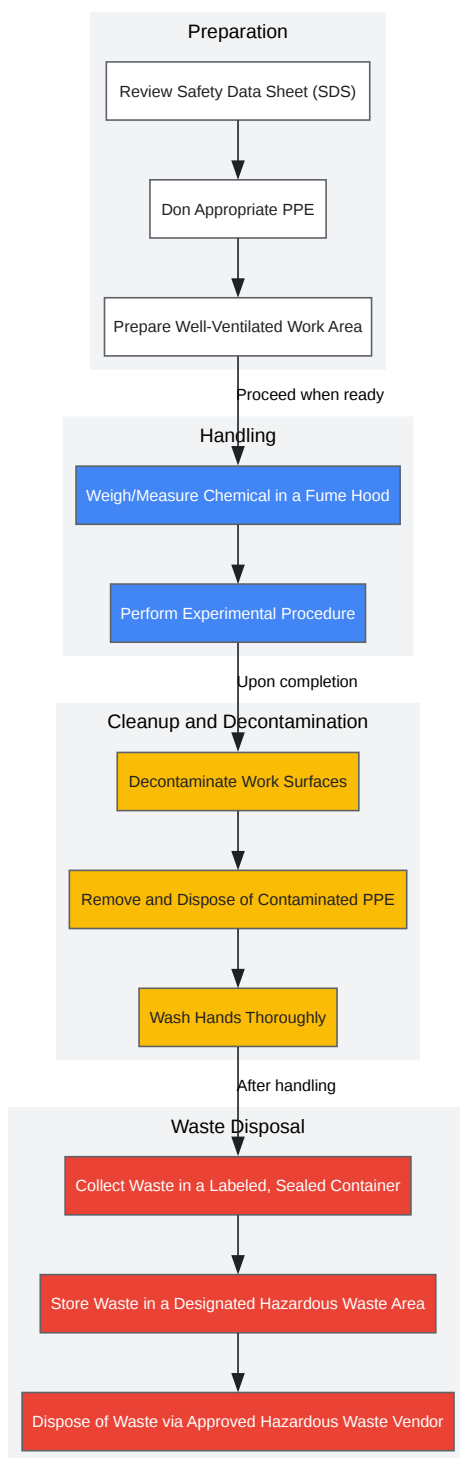
Strict adherence to PPE protocols is mandatory when handling **2,4,5-Trimethylaniline**.

PPE Category	Specification
Eye/Face	Safety glasses with side-shields or goggles.
Skin	Chemical-resistant gloves (e.g., nitrile rubber) and protective clothing to prevent skin exposure. [2]
Respiratory	A NIOSH-approved half-face respirator with a combination filter cartridge for organic vapors, acid gases, and particulates should be worn, especially when weighing or diluting the neat chemical.[4] Use in a well-ventilated area is required.[1][2]
General	An eyewash station and safety shower must be readily accessible in the work area.[2]

Experimental Protocols: Handling and Disposal Workflow

The following diagram outlines the standard operating procedure for the safe handling and disposal of **2,4,5-Trimethylaniline**.

Workflow for Safe Handling and Disposal of 2,4,5-Trimethylaniline



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Caption: Safe handling and disposal workflow for **2,4,5-Trimethylaniline**.

Emergency Procedures

Immediate and appropriate action is crucial in the event of an exposure or spill.

First Aid Measures:

- Inhalation: Move the individual to fresh air immediately.^[2] If breathing is difficult or has stopped, provide artificial respiration.^[2] Seek immediate medical attention.^[2]
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.^[2] Seek immediate medical attention.^[2]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.^[2] Seek immediate medical attention.^[2]
- Ingestion: Do NOT induce vomiting.^[5] If the person is conscious, rinse their mouth with water.^[2]^[5] Never give anything by mouth to an unconscious person.^[5] Seek immediate medical attention.^[2]^[5]

Spill Response:

- Minor Spills:
 - Evacuate non-essential personnel.
 - Ensure adequate ventilation.
 - Wearing appropriate PPE, clean up the spill using dry methods to avoid generating dust.^[1]
 - Collect the material in a suitable, labeled container for disposal.^[1]
- Major Spills:
 - Evacuate the area and move upwind.^[1]
 - Alert the appropriate emergency response team and fire brigade, informing them of the hazard's location and nature.^[1]

- Prevent the spill from entering drains or waterways.[1]
- Contain the spill with inert materials like sand, earth, or vermiculite.[1]

Storage and Disposal Plan

Storage:

- Store in a cool, dry, and well-ventilated area.[1][2]
- Keep containers tightly sealed when not in use.[1][2]
- Avoid physical damage to containers.[1]
- Store locked up.[1][3]

Disposal:

- Dispose of contents and containers to an authorized hazardous or special waste collection point in accordance with all local, regional, and national regulations.[1]
- Do not allow the chemical to enter the environment.[2] Contaminated clothing should be laundered separately before reuse.[1]

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